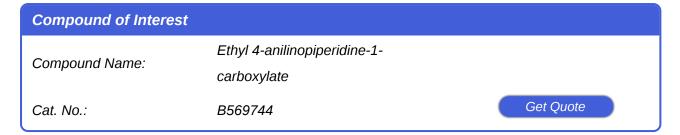


# A Technical Guide to Ethyl 4-anilinopiperidine-1carboxylate for Research Professionals

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An In-depth Resource for Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive overview of **Ethyl 4-anilinopiperidine-1-carboxylate**, a key chemical intermediate in synthetic organic chemistry. The document details its chemical properties, commercial availability, and primary applications in research, with a focus on its role as a precursor in the development of novel chemical entities. This guide includes a summary of commercial suppliers, detailed experimental protocols for its synthesis and analysis, and a workflow diagram illustrating its synthetic utility. This resource is intended to support researchers in the fields of medicinal chemistry, pharmacology, and drug development.

### Introduction

**Ethyl 4-anilinopiperidine-1-carboxylate** (CAS No. 116512-92-6) is a piperidine derivative that serves as a crucial building block in the synthesis of a wide range of more complex molecules. [1] Its structure, featuring a 4-anilinopiperidine core with an N-ethoxycarbonyl protecting group, makes it a versatile intermediate for the synthesis of various substituted piperidines. The ethyl carboxylate group at the N-1 position acts as a protecting group, which can be removed to allow for further functionalization, a strategy central to the synthesis of numerous 4-anilinopiperidine analogues.[1] This compound is of significant interest to the research



community, particularly in the development of novel analgesic agents and other neurologically active compounds.

### **Commercial Suppliers**

**Ethyl 4-anilinopiperidine-1-carboxylate** is available from a number of commercial chemical suppliers for research purposes. The purity and available quantities can vary between suppliers. Below is a summary of some commercial sources.

Supplier	Purity	Available Quantities	Notes
Benchchem	Research Grade	Inquire for details	Catalog No. B569744. For research use only. [1]
Hebei Shuoxi Biotechnology Co. LTD	99.8%	Minimum order 10g	Manufacturer based in China.[2]
PharmaCompass	Varies	Varies	Platform listing various manufacturers and suppliers.

Disclaimer: This list is not exhaustive and does not constitute an endorsement of any particular supplier. Researchers should conduct their own due diligence before procurement.

## **Synthetic Utility and Workflow**

The primary utility of **Ethyl 4-anilinopiperidine-1-carboxylate** lies in its role as an intermediate in multi-step organic syntheses.[1] The following diagram illustrates a typical workflow for the synthesis and subsequent utilization of this compound in a research context.

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### References

- 1. Ethyl 4-anilinopiperidine-1-carboxylate | 116512-92-6 | Benchchem [benchchem.com]
- 2. gcms.labrulez.com [gcms.labrulez.com]
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